

Application of Hexachloroparaxylylene in Agrochemical Synthesis: The Case of Chlorthal-dimethyl

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Compound of Interest

Compound Name: Hexachloroparaxylylene

Cat. No.: B1667536

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Introduction

Hexachloroparaxylylene (HCPX), also known as 1,4-bis(trichloromethyl)benzene, is a halogenated aromatic compound that serves as a crucial intermediate in the synthesis of various agrochemicals.[1] Its primary application in this sector is as a precursor for the production of the pre-emergent herbicide Chlorthal-dimethyl (also known by the common name DCPA or the trade name Dacthal®).[2][3] Chlorthal-dimethyl is effective in controlling annual grasses and a variety of broadleaf weeds in a range of crops, including cotton, soybeans, onions, and turf.[4] The synthesis of Chlorthal-dimethyl from HCPX is a multi-step process that highlights the utility of this chlorinated intermediate in constructing complex and commercially significant agrochemical molecules.

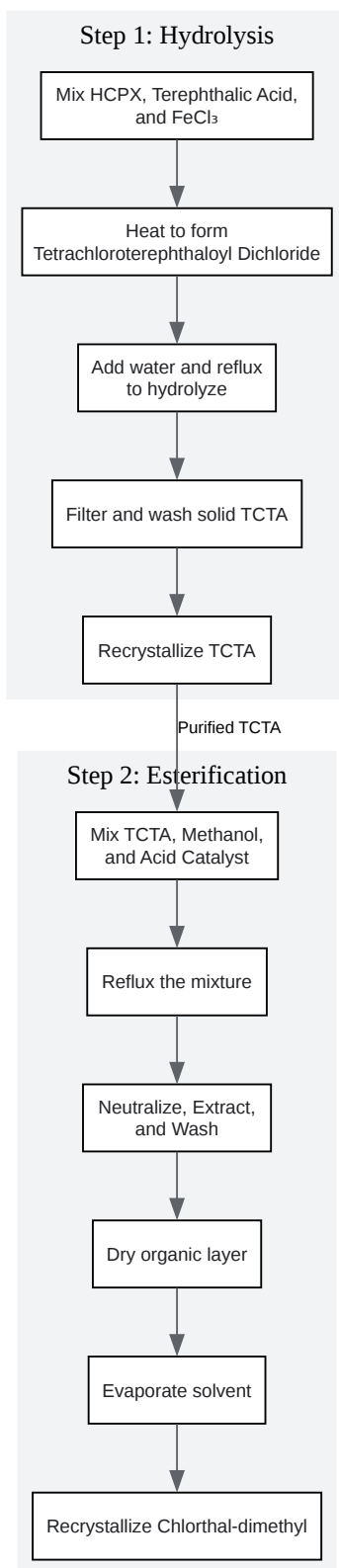
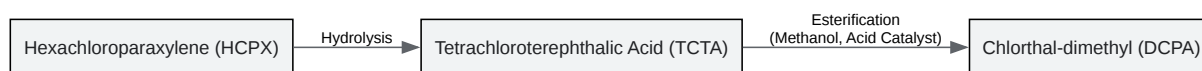
Synthesis Pathway

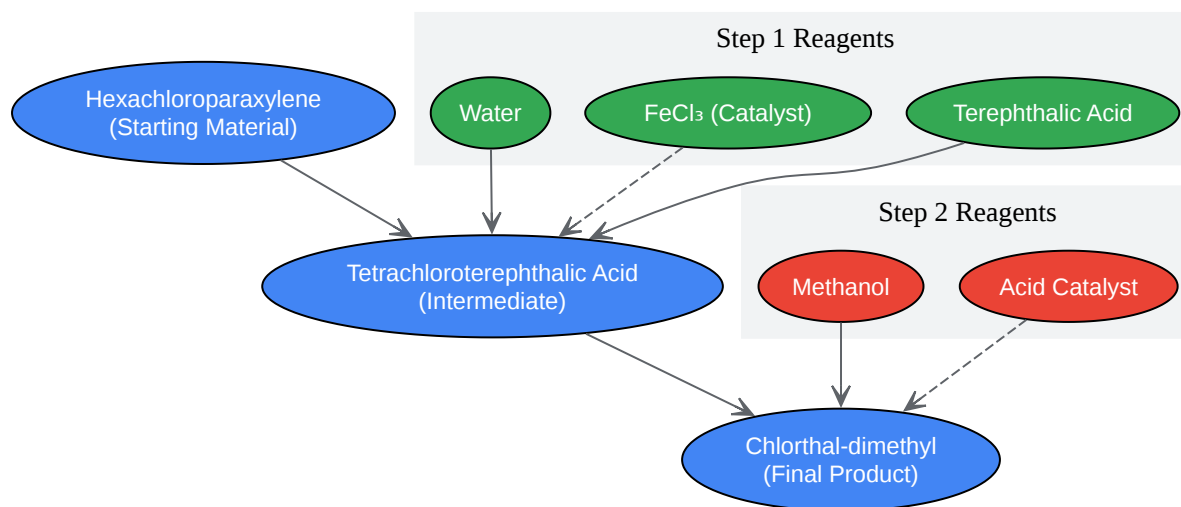
The conversion of **Hexachloroparaxylylene** to Chlorthal-dimethyl is typically achieved in two principal reaction steps:

- **Hydrolysis of Hexachloroparaxylylene:** The first step involves the hydrolysis of the two trichloromethyl groups of HCPX to carboxylic acid functionalities, yielding tetrachloroterephthalic acid (TCTA). This transformation can be achieved through various methods, including direct hydrolysis with water in the presence of a catalyst or via the formation of an intermediate acid chloride.

- Esterification of Tetrachloroterephthalic Acid: The resulting TCTA is then subjected to esterification with methanol. This reaction, typically catalyzed by a strong acid, converts the two carboxylic acid groups into their corresponding methyl esters, affording the final product, Chlorthal-dimethyl.

The overall synthetic scheme is presented below:





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References

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